Application of 2-Hydroxy Nevirapine as an Analytical Standard

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Compound of Interest

Compound Name:	*2-Hydroxy Nevirapine*
CAS No.:	*254889-31-1*
Cat. No.:	*B021084*

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Introduction

2-Hydroxy nevirapine is a major phase I metabolite of nevirapine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) widely used in the treatment of HIV-1 infection.[1][2] The parent drug, nevirapine, is extensively metabolized in the liver, primarily by cytochrome P450 enzymes, into several hydroxylated metabolites, including **2-hydroxy nevirapine**, which is subsequently glucuronidated for excretion.[1][3] Given its significance as a major metabolite, the accurate quantification of **2-hydroxy nevirapine** in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and toxicological assessments of nevirapine.[4][5] The use of a well-characterized **2-hydroxy nevirapine** analytical standard is indispensable for these applications, ensuring the accuracy, precision, and reliability of analytical methods.

Applications

The primary application of **2-hydroxy nevirapine** as an analytical standard is in the quantitative analysis of biological samples from patients undergoing nevirapine therapy. This allows researchers and clinicians to:

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- Characterize the Pharmacokinetics of Nevirapine: By simultaneously measuring the concentrations of nevirapine and its metabolites, including **2-hydroxy nevirapine**, a comprehensive pharmacokinetic profile can be established.[6][7]
- Investigate Drug Metabolism and Drug-Drug Interactions: The levels of **2-hydroxy nevirapine** can provide insights into the activity of metabolizing enzymes, such as CYP3A4, and how co-administered drugs might affect nevirapine's metabolism.[1][4][8]
- Assess Long-Term Adherence to Therapy: Measurement of **2-hydroxy nevirapine** in hair samples can serve as a biomarker for long-term adherence to nevirapine treatment.[8]
- Toxicological Studies: Research into the potential role of nevirapine metabolites in drug-induced toxicities, such as hepatotoxicity and skin rashes, necessitates their accurate quantification.[2][5]

Quantitative Data

The following tables summarize quantitative data from various analytical methods that have utilized **2-hydroxy nevirapine** as an analytical standard for the quantification of the metabolite in biological samples.

Table 1: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Methods

Parameter	Method 1[6]	Method 2[7]	Method 3[8]
Matrix	Baboon Serum	Baboon Serum	Human Hair
Linearity Range	1 - 1000 ng/mL	1 - 500 ng/mL	6 - 2000 pg/mg
Lower Limit of Quantification (LLOQ)	1 ng/mL	1.0 ng/mL	6 pg/mg
Within-Day Precision (%CV)	< 10%	< 14%	< 15%
Between-Day Precision (%CV)	< 10%	< 14%	< 15%
Accuracy (% Recovery)	Not Specified	93% - 115.8%	85% - 115%

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Table 2: High-Performance Liquid Chromatography with UV Detection (HPLC-UV) Method

Parameter	Method 1[9]
Matrix	Human Plasma
Linearity Range	0.05 - 2.5 µg/mL
Retention Time	5.87 min
Detection Wavelength	280 nm
Correlation Coefficient (r^2)	> 0.99

Experimental Protocols

Protocol 1: Quantification of **2-Hydroxy Nevirapine** in Serum/Plasma by LC-MS/MS

This protocol is a generalized procedure based on methodologies described in the literature.[6] [7]

1. Sample Preparation (Liquid-Liquid Extraction) a. To 200 µL of serum or plasma, add an internal standard (e.g., hesperetin or a deuterated analog of **2-hydroxy nevirapine**).[6] b. Add 1 mL of ethyl acetate and vortex for 2 minutes. c. Centrifuge at 10,000 x g for 10 minutes. d. Transfer the supernatant (organic layer) to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C. e. Reconstitute the residue in 100 µL of the mobile phase.

2. Chromatographic Conditions

- HPLC System: Agilent 1200 series or equivalent.
- Column: Aquasil C18, 50 x 2.1 mm, 5 µm particle size.[6]
- Mobile Phase: Isocratic elution with 40% acetonitrile in 0.1% formic acid.[6]
- Flow Rate: 0.2 mL/min.[6]
- Injection Volume: 10 µL.

3. Mass Spectrometric Conditions

- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI), positive mode.

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- Detection Mode: Multiple Reaction Monitoring (MRM).
- Precursor/Product Ion Pair for **2-Hydroxy Nevirapine**: m/z 283.0/161.2.[6]

Protocol 2: Quantification of **2-Hydroxy Nevirapine** in Plasma by HPLC-UV

This protocol is based on the method described by Mustafa et al.[9]

1. Sample Preparation (Liquid-Liquid Extraction) a. To 1 mL of plasma, add an internal standard (e.g., carbamazepine). b. Add 4 mL of diethyl ether and 1 mL of hexane. c. Vortex for 1 minute and then centrifuge. d. Transfer the organic layer to a new tube and evaporate to dryness under nitrogen. e. Reconstitute the residue in the mobile phase.

2. Chromatographic Conditions

- HPLC System: HPLC with UV detector.
- Column: Zorbax SB-C8.[9]
- Mobile Phase: Gradient elution with ammonium acetate buffer (pH 4.0) and acetonitrile.[9]
- Flow Rate: 1 mL/min.[9]
- Detection Wavelength: 280 nm.[9]
- Injection Volume: 50 µL.

Visualizations



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Caption: Metabolic pathway of nevirapine to **2-hydroxy nevirapine** and its subsequent excretion.

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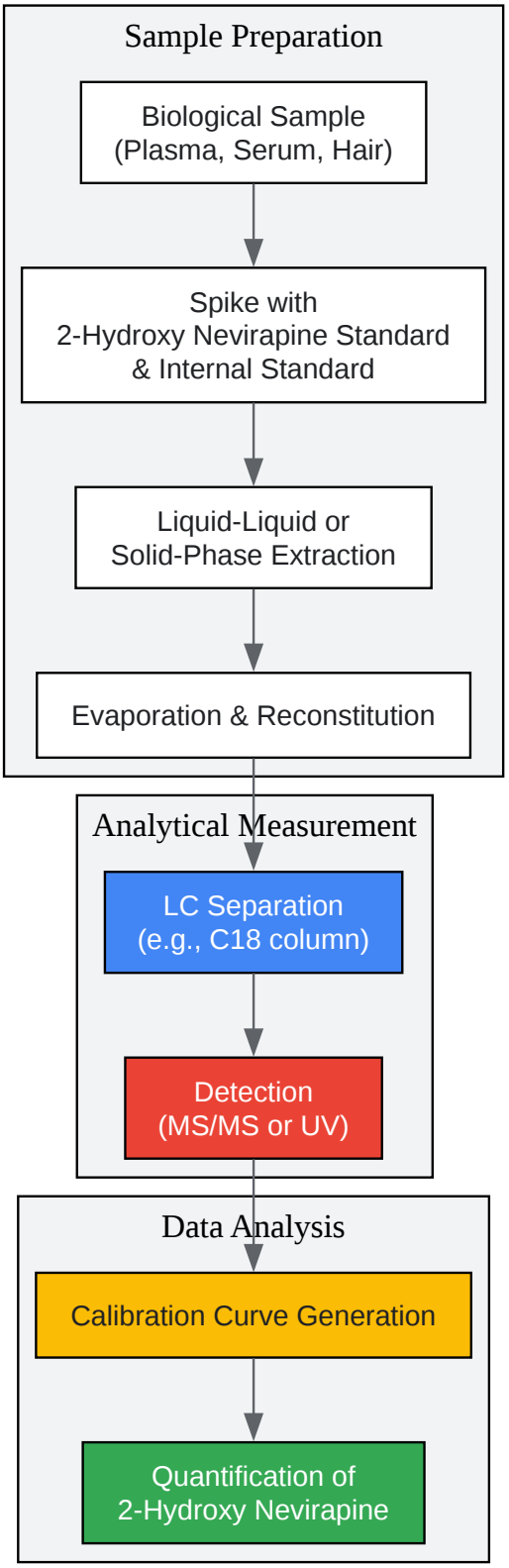

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